

# Essential Safety and Logistical Information for Handling RE-33

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **RE-33**, a volatile and corrosive organic solvent. Adherence to these procedures is mandatory to ensure personnel safety and regulatory compliance within the laboratory environment.

#### **Personal Protective Equipment (PPE)**

The following table summarizes the required PPE for handling **RE-33**, categorized by the type of operation.



Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume Handling (<100 mL)	Safety glasses with side shields	Nitrile gloves (double-gloved)	Flame-resistant lab coat	Not required if handled within a certified chemical fume hood.
High-Volume Handling (>100 mL) or Transfer	Chemical splash goggles and face shield	Butyl rubber or Viton™ gloves	Chemical- resistant apron over a flame- resistant lab coat	A full-face respirator with an organic vapor cartridge is required if work is performed outside of a chemical fume hood.
Emergency Spill Response	Chemical splash goggles and face shield	Heavy-duty butyl rubber gloves	Encapsulated, chemical- resistant suit	Self-contained breathing apparatus (SCBA)

## Operational Plan: Handling and Storage Engineering Controls

- Fume Hood: All manipulations of RE-33 must be conducted within a certified chemical fume hood with a minimum face velocity of 100 feet per minute (fpm).
- Ventilation: The laboratory must be equipped with general dilution ventilation that provides at least 10 air changes per hour.
- Storage: Store containers of **RE-33** in a designated, well-ventilated, and flame-resistant cabinet, away from incompatible materials such as oxidizing agents and strong acids.

#### **Step-by-Step Handling Protocol**

· Preparation:



- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Don the required PPE as specified in the table above.
- Have a chemical spill kit readily accessible.
- Dispensing:
  - Ground all containers and dispensing equipment to prevent the buildup of static electricity.
  - Use a properly grounded and bonded dispensing system for transferring large volumes.
  - For smaller quantities, use a safety can or a graduated cylinder with a funnel.
- Post-Handling:
  - Securely cap all containers of RE-33 immediately after use.
  - Decontaminate all work surfaces with a 70% ethanol solution.
  - Properly remove and dispose of gloves as outlined in the disposal plan.
  - Wash hands thoroughly with soap and water.

# Disposal Plan: Waste Management Waste Segregation

- Liquid Waste: Collect all liquid waste containing RE-33 in a designated, labeled, and sealed
  waste container. The container must be made of a material compatible with RE-33, such as
  high-density polyethylene (HDPE).
- Solid Waste: All contaminated solid waste, including gloves, absorbent pads, and empty containers, must be placed in a separate, clearly labeled hazardous waste bag.

#### **Step-by-Step Disposal Protocol**

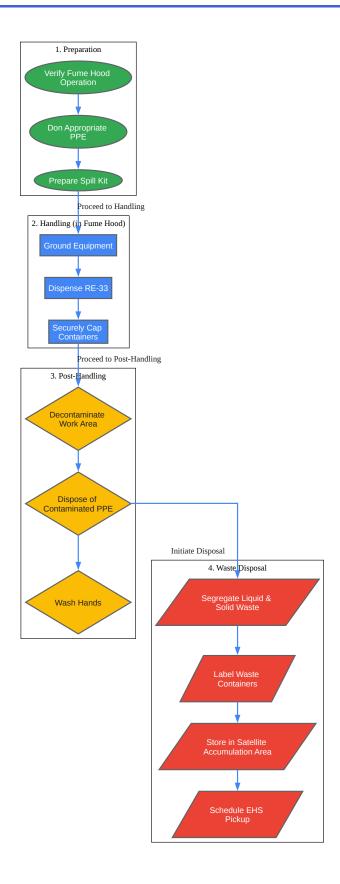
Container Labeling:



- Label all waste containers with "Hazardous Waste," the full chemical name "RE-33," and the associated hazards (e.g., Flammable, Corrosive).
- Waste Accumulation:
  - Store waste containers in a designated satellite accumulation area within the laboratory.
  - Ensure waste containers are kept closed at all times, except when adding waste.
- Waste Pickup:
  - Schedule a pickup with the institution's Environmental Health and Safety (EHS)
     department once the waste container is 90% full.
  - Complete all required waste manifest forms prior to pickup.

### **Visual Workflow for Handling RE-33**





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Caption: Workflow for the safe handling and disposal of RE-33.







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